

A Researcher's Guide to Orexin B ELISA Kits: A Comparative Analysis

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Compound of Interest

Compound Name: Orexin B
CAS No.: 205599-76-4
Cat. No.: B15747076

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For researchers in neuroscience, metabolism, and sleep studies, the accurate quantification of **Orexin B** (also known as Hypocretin-2) is critical. This neuropeptide plays a pivotal role in regulating arousal, appetite, and energy homeostasis.[1] The enzyme-linked immunosorbent assay (ELISA) has become a standard method for this purpose, offering a balance of sensitivity and throughput. However, with a variety of commercial kits available, selecting the most appropriate one for your specific research needs can be challenging.

This guide provides an objective comparison of several commercially available **Orexin B** ELISA kits, focusing on their performance characteristics as stated by the manufacturers. Due to the lack of independent, head-to-head comparative studies, the data presented here is compiled from publicly available product datasheets. Researchers are advised to perform their own validation experiments to ensure optimal performance with their specific sample types.

Performance Characteristics of Orexin B ELISA Kits

The selection of an ELISA kit often hinges on key performance metrics such as sensitivity (the lowest detectable concentration), the dynamic range of the assay, and the required sample

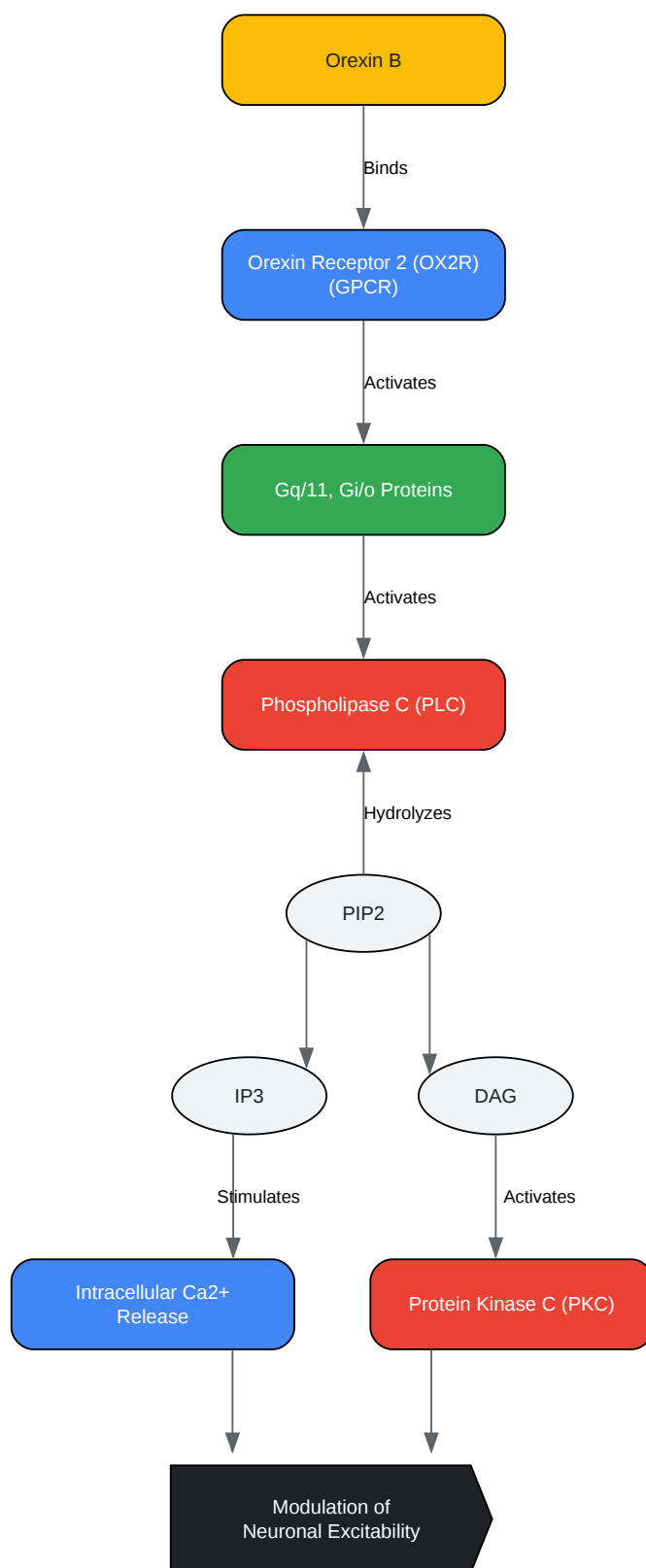
volume. The following table summarizes these parameters for several human **Orexin B** ELISA kits. Most kits employ a competitive ELISA format.[\[1\]](#)[\[2\]](#)

Manufacturer	Catalog Number	Assay Type	Sensitivity	Assay Range (ng/mL)	Sample Types
Assay Genie	AEES00667	Competitive	0.23 ng/mL	0.39 - 25	Serum, Plasma, other biological fluids
FineTest	EH3488	Competitive	0.234 ng/mL	0.391 - 25	Serum, Plasma, Cell culture supernatant, Tissue lysate
Novus Biologicals	NBP2-80234	Competitive	0.234 ng/mL	0.391 - 25	Serum, Plasma, other biological fluids
ELK Biotechnology	ELK0143	Competitive	0.11 ng/mL	0.4 - 25	Serum, Plasma, other biological fluids
MyBioSource	MBS266298	Sandwich	5 pg/mL (0.005 ng/mL)	0.0156 - 1	Serum, Plasma, Cell culture supernatant

Disclaimer: The data presented in this table is sourced from manufacturer datasheets and may not reflect the results of direct, independent comparative studies.

The Orexin B Signaling Pathway

Orexin B exerts its physiological effects by binding to its cognate G-protein coupled receptor, primarily the Orexin Receptor 2 (OX2R).[3] Orexin A, derived from the same precursor protein, binds to both OX1R and OX2R.[3] The activation of OX2R by **Orexin B** initiates a cascade of intracellular signaling events, predominantly coupling through Gq/11 and Gi/o proteins.[4] This leads to the activation of Phospholipase C (PLC), subsequent production of inositol trisphosphate (IP₃), and the mobilization of intracellular calcium, ultimately modulating neuronal excitability.[4]



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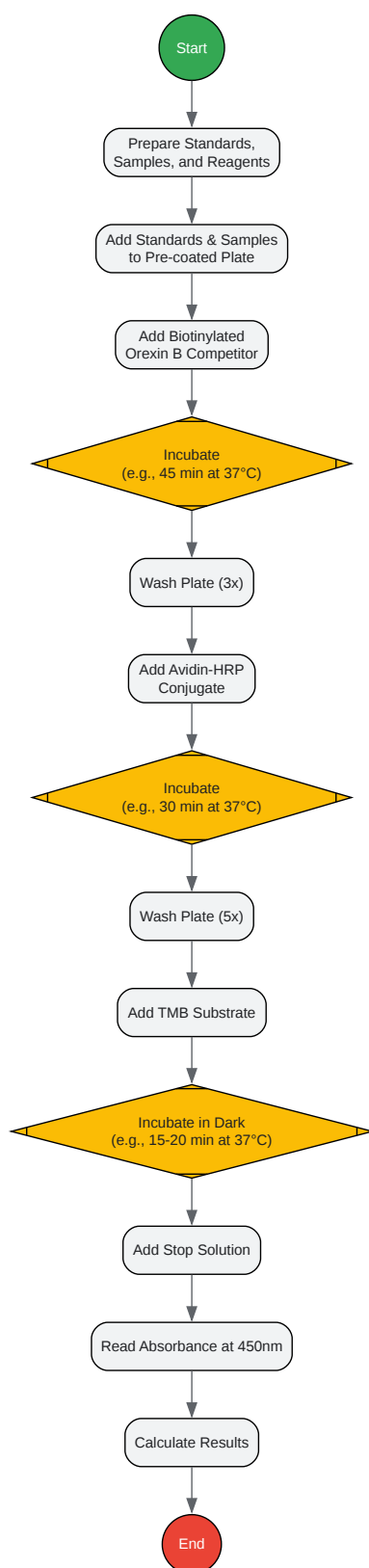
Caption: Orexin B signaling cascade via the OX2R receptor.

Experimental Methodologies

The majority of the compared **Orexin B** ELISA kits operate on the principle of competitive immunoassay. This technique is particularly suited for small molecules like neuropeptides. In this format, **Orexin B** present in the sample competes with a fixed amount of labeled (e.g., biotinylated) **Orexin B** for a limited number of binding sites on a pre-coated capture antibody. The amount of labeled **Orexin B** that binds to the antibody is inversely proportional to the concentration of **Orexin B** in the sample.

Generalized Experimental Workflow

The following diagram illustrates the typical workflow for a competitive **Orexin B** ELISA.



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Caption: Generalized workflow for a competitive **Orexin B** ELISA.

Detailed Experimental Protocol (Generalized)

This protocol represents a typical procedure based on manuals from competitive **Orexin B** ELISA kits.^[2]^[5] Refer to the specific manufacturer's manual for precise volumes, incubation times, and temperatures.

- Reagent Preparation:
 - Prepare the Wash Buffer by diluting the concentrated buffer (typically 25x) with distilled water.
 - Reconstitute the lyophilized **Orexin B** Standard with the provided Standard Diluent to create a stock solution. Perform serial dilutions to generate a standard curve (e.g., 25, 12.5, 6.25, 3.125, 1.56, 0.781, 0.391, 0 ng/mL).^[5]
 - Prepare the Biotinylated Detection Antibody and HRP-Streptavidin Conjugate (SABC) working solutions by diluting the concentrated stocks with their respective diluents as instructed.^[5]
- Assay Procedure:
 - Determine the number of wells required for standards, samples, and a blank.
 - Add 50 µL of each Standard and sample into the appropriate wells of the microplate pre-coated with anti-**Orexin B** antibody.
 - Immediately add 50 µL of the Biotin-labeled Antibody working solution to each well (except the blank). Gently tap the plate to mix and incubate for 45 minutes at 37°C.^[5]
 - Aspirate the liquid from each well and wash the plate three times with 1x Wash Buffer.
 - Add 100 µL of the SABC working solution to each well. Incubate for 30 minutes at 37°C.^[5]
 - Aspirate and wash the plate five times with 1x Wash Buffer.
 - Add 90 µL of TMB Substrate to each well. Incubate for 10-20 minutes at 37°C in the dark. A blue color will develop.^[5]

- Add 50 μ L of Stop Solution to each well. The color will change from blue to yellow.
- Immediately measure the optical density (OD) at 450 nm using a microplate reader.
- Data Analysis:
 - Subtract the OD of the blank well from the OD of all other wells.
 - Create a standard curve by plotting the mean OD for each standard concentration on the y-axis against the concentration on the x-axis.
 - The concentration of **Orexin B** in the samples is inversely proportional to the OD value.^[2] Use the standard curve to determine the **Orexin B** concentration in the unknown samples.

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